

Lincomycin hydrochloride monohydrate chemical properties

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Compound of Interest

Compound Name: *Lincomycin hydrochloride monohydrate*

Cat. No.: *B8070233*

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An In-depth Technical Guide on the Chemical Properties of **Lincomycin Hydrochloride Monohydrate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lincomycin hydrochloride monohydrate is the hydrated hydrochloride salt of lincomycin, a lincosamide antibiotic produced by the actinobacterium *Streptomyces lincolnensis*.^[1] It is a narrow-spectrum antibiotic primarily effective against Gram-positive bacteria.^{[2][3][4]} Lincomycin functions by inhibiting bacterial protein synthesis through specific binding to the 50S ribosomal subunit, which interferes with the peptidyl transferase center and prevents the elongation of the polypeptide chain.^{[1][3][5]} This document provides a comprehensive overview of its chemical properties, stability, and the experimental protocols used for its characterization.

Physicochemical Properties

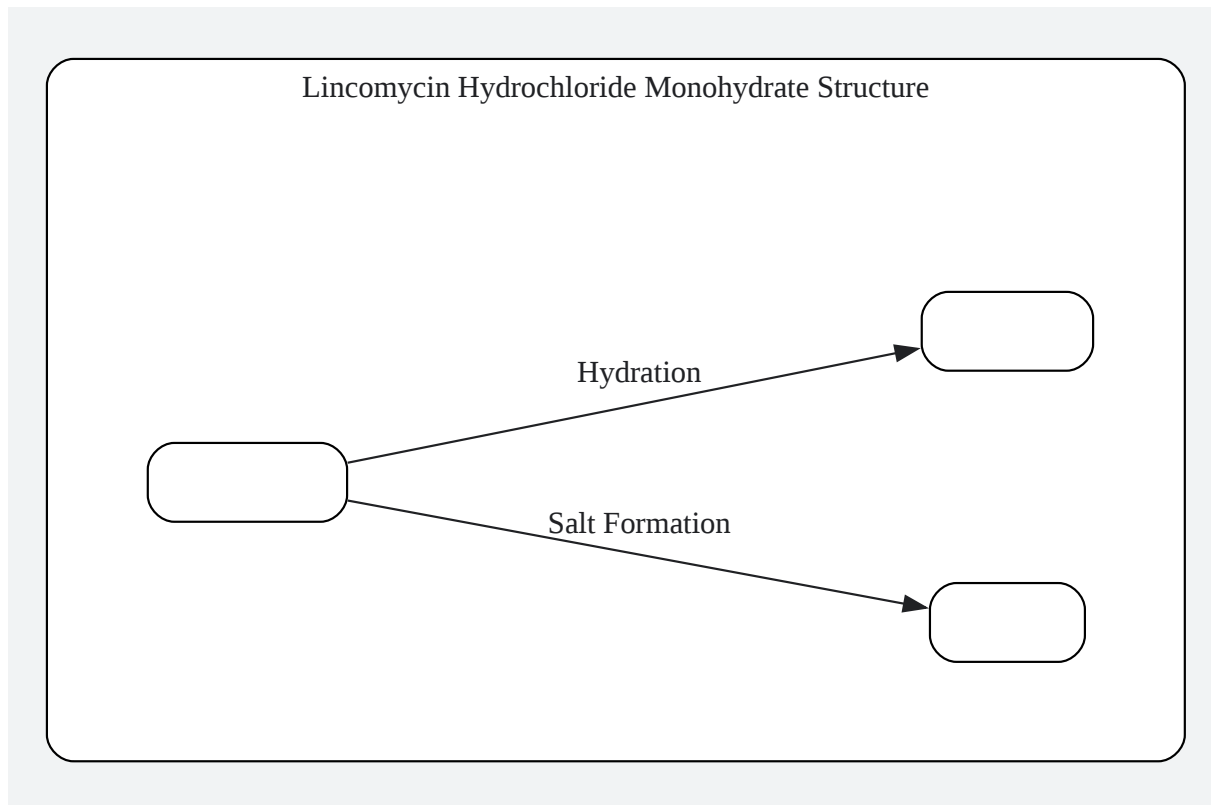
Lincomycin hydrochloride monohydrate is a white or nearly white crystalline powder.^{[1][6]} It may have a faint mercaptan-like odor and a bitter taste.^{[1][7]} The compound is stable in its dry, crystalline form when protected from air and light.^[1]

Table 1: Physicochemical Data for **Lincomycin Hydrochloride Monohydrate**

Property	Value	Citations
Molecular Formula	C ₁₈ H ₃₄ N ₂ O ₆ S·HCl·H ₂ O	[1][8]
Molecular Weight	461.01 g/mol	[1][2][8][9][10]
CAS Number	7179-49-9	[2][8][9][10]
Melting Point	151 - 157 °C	[1]
pKa	7.6	[1][7][11]
Specific Optical Rotation	+134° to +139° (c=1, H ₂ O)	[1]
Water Content	3.7% to 4.5%	[1]

Chemical Structure

The chemical structure of **Lincomycin hydrochloride monohydrate** consists of a propylhygric acid moiety linked to a methylthio-lincosaminide sugar derivative. The hydrochloride salt is formed at the basic N-methylproline.



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Caption: Chemical components of **Lincomycin hydrochloride monohydrate**.

Solubility

Lincomycin hydrochloride monohydrate exhibits varying solubility in different solvents, a critical factor for its formulation and administration.

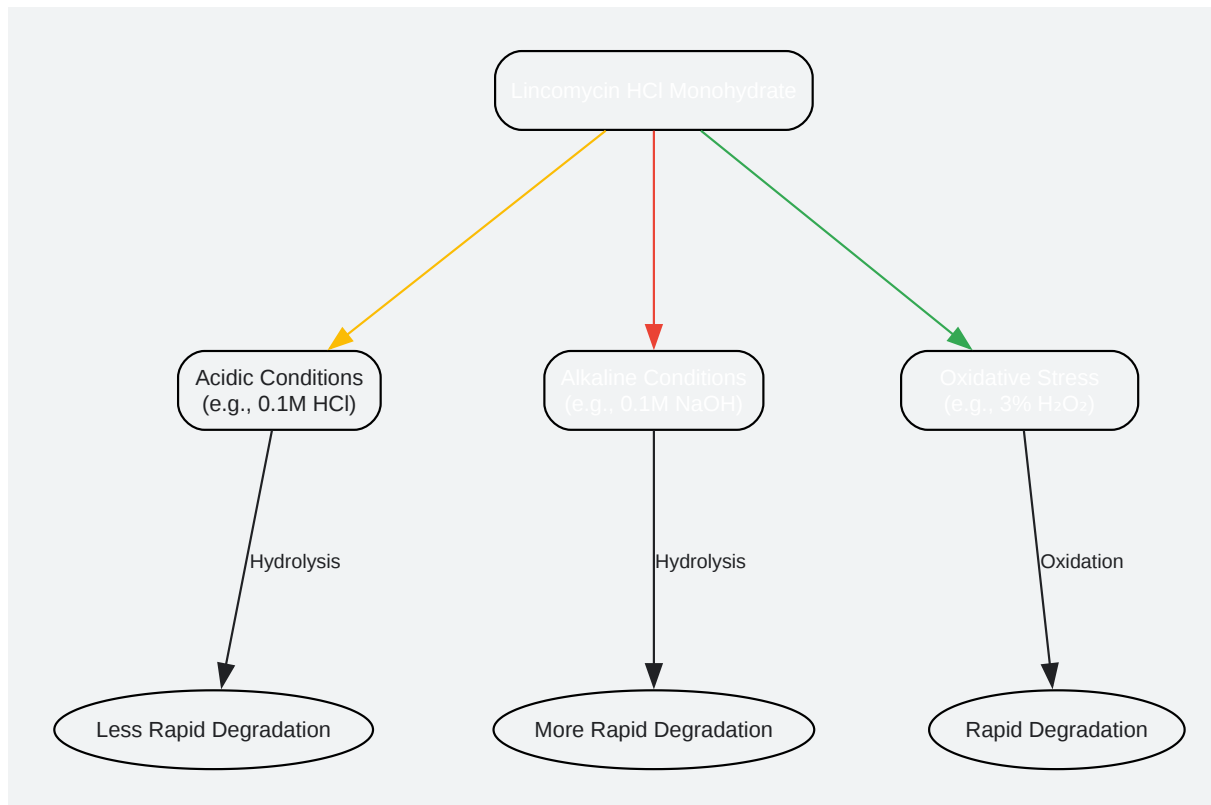
Table 2: Solubility of **Lincomycin Hydrochloride Monohydrate**

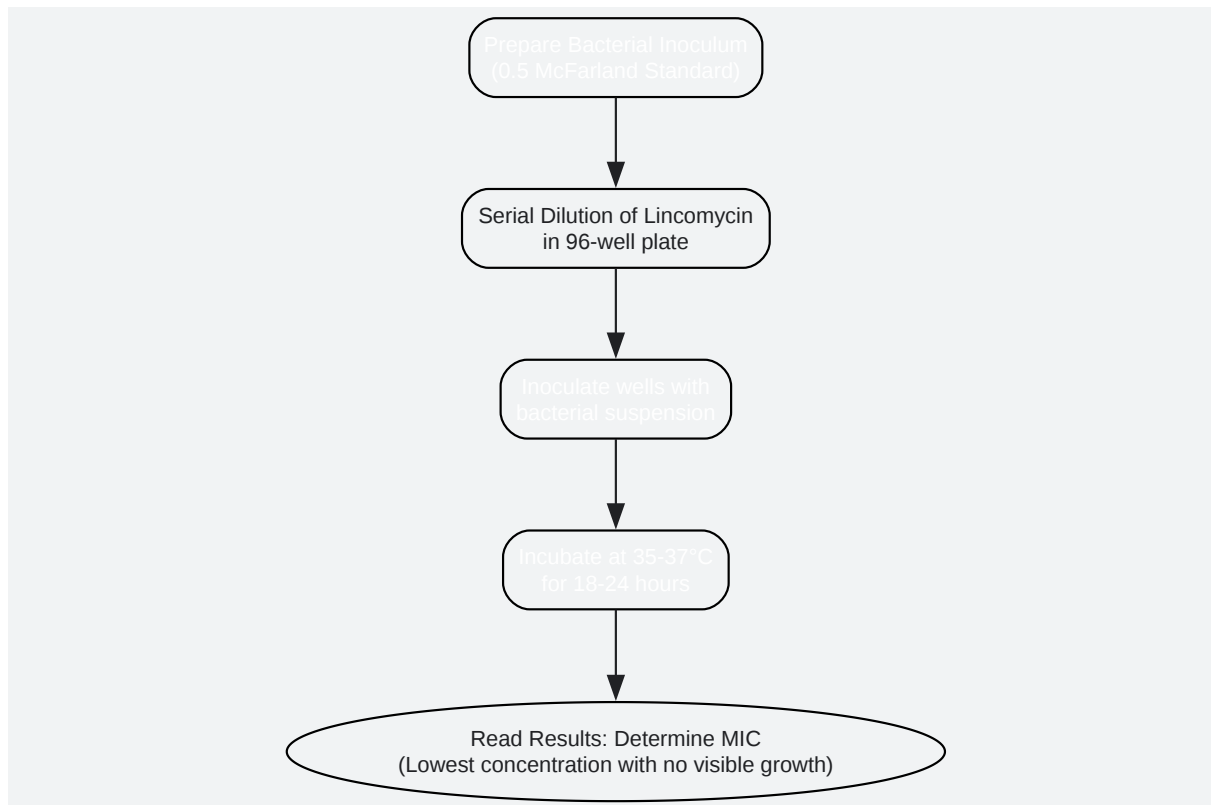
Solvent	Solubility	Citations
Water	Very soluble (≥ 50 mg/mL)	[1] [2] [3] [5] [12]
Phosphate-Buffered Saline (PBS)	120 mg/mL	[2]
Dimethyl Sulfoxide (DMSO)	92 mg/mL	[2] [8]
Ethanol (96%)	Slightly soluble	[1] [2] [12]
Acetone	Very slightly soluble	[1] [12]

Stability Profile

The stability of **Lincomycin hydrochloride monohydrate** is influenced by pH, temperature, and the presence of oxidizing agents.[\[13\]](#) In its solid state, it is relatively stable when stored in well-closed containers and protected from light and humidity.[\[6\]](#)

In solution, its stability is highly pH-dependent, with optimal stability observed around pH 4.[\[6\]](#) [\[14\]](#) Degradation is more rapid in alkaline conditions compared to acidic conditions.[\[14\]](#)[\[15\]](#) Forced degradation studies have shown that it degrades rapidly in the presence of hydrogen peroxide.[\[6\]](#)[\[13\]](#)[\[14\]](#)





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